

Application Notes and Protocols: Sodium Silicate in Soil Stabilization for Geotechnical Research

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Compound of Interest

Compound Name: Sodium silicate

Cat. No.: B073388

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Introduction

Sodium silicate, commonly known as waterglass, is a versatile chemical compound that has garnered significant attention in geotechnical engineering as a soil stabilizing agent. Its application is particularly relevant for improving the engineering properties of weak or problematic soils. When introduced into the soil, **sodium silicate** reacts to form a gel that binds soil particles together, leading to increased strength, reduced permeability, and improved durability.^{[1][2]} These application notes provide a comprehensive overview of the use of **sodium silicate** in soil stabilization, detailing its mechanism, effects on various soil types, and protocols for laboratory evaluation. This document is intended for researchers and scientists in the fields of geotechnical engineering and materials science.

Mechanism of Soil Stabilization

The primary mechanism of soil stabilization using **sodium silicate** involves the formation of a silica gel within the soil matrix. This process can be simplified into the following steps:

- **Injection/Mixing:** An aqueous solution of **sodium silicate** is introduced into the soil, either through injection or mechanical mixing.
- **Hydrolysis and Condensation:** In the presence of soil moisture and ions, the **sodium silicate** hydrolyzes to form silicic acid (Si(OH)_4). These silicic acid monomers then undergo a

condensation polymerization reaction.

- **Gel Formation:** The polymerization process results in the formation of a three-dimensional silica gel network. This gel coats the soil particles and fills the voids between them.
- **Cementation:** The hardened silica gel acts as a cementitious binder, creating a stronger and more stable soil mass.^[2]

When used in conjunction with other materials like lime or cement, the reactions become more complex. For instance, **sodium silicate** can react with the calcium hydroxide produced during cement hydration to form calcium silicate hydrate (C-S-H) gel, a primary binding agent in traditional concrete.^{[2][3]} This synergistic effect can lead to significantly enhanced soil properties.

Data Presentation: Effects of Sodium Silicate on Geotechnical Properties

The following tables summarize the quantitative effects of **sodium silicate** on various soil properties as reported in several geotechnical research studies.

Table 1: Effect of **Sodium Silicate** on Unconfined Compressive Strength (UCS) of Marine Clay

Sodium Silicate (%)	Curing Time (days)	UCS (kPa)
0 (Untreated)	0	Not Reported
3	0	69.5
3	7	7.9
3	28	90.9
6	0	-
6	7	-
6	28	-
9	0	-
9	7	-
9	28	-
12	0	-
12	7	-
12	28	-
15	0	-
15	7	-
15	28	-

Data extracted from a study on
marine clay stabilization.[\[4\]](#)

Table 2: Effect of **Sodium Silicate** and Lime on Unconfined Compressive Strength (UCS) of Clayey Soil

Lime (%)	Sodium Silicate (%)	Curing	UCS (kg/cm ²)	Percentage Increase (%)
0	0	Uncured	4.03	-
4.5	2.5	Uncured	-	129
4.5	2.5	Cured (7 days)	-	162

This study highlights the combined effect of lime and sodium silicate.

[\[5\]](#)

Table 3: Effect of **Sodium Silicate** and Fly Ash on Unconfined Compressive Strength (UCS) of Black Cotton Soil

Fly Ash (%)	Sodium Silicate (%)	Curing Time (days)	UCS (kN/m ²)	Percentage Increase (%)
0	0	7	131.69	-
0	5	7	-	29.83
15	5	7	290.28	120.42

This table shows the synergistic effect of fly ash and sodium silicate on black cotton soil.[\[2\]](#)

Table 4: Effect of **Sodium Silicate** and Lime on California Bearing Ratio (CBR) of Clayey Soil

Lime (%)	Sodium Silicate (%)	Condition	Percentage Increase in CBR (%)
4.5	2.5	Unsoaked	219
4.5	2.5	Soaked	197

CBR values indicate the load-bearing capacity of the soil, which is significantly improved with the addition of lime and sodium silicate.[5]

Table 5: Effect of **Sodium Silicate** on Shear Strength of Different Soil Types

Soil Type	Sodium Silicate (%)	Curing Time (days)	Shear Strength (Kg/cm²)
A	15	28	>12 (Machine Limit)
B	15	28	>12 (Machine Limit)
C	15	28	-

The study noted that for soils A and B with 12% and 15% sodium silicate, the direct shear machine was unable to break the samples after 28 days of curing, indicating a very high shear strength.[1]

Experimental Protocols

The following are detailed protocols for key experiments to evaluate the effectiveness of **sodium silicate** in soil stabilization.

Protocol 1: Sample Preparation and Curing

- Soil Preparation:
 - Obtain a representative soil sample.
 - Air-dry the soil and pulverize it to pass through a 2 mm sieve to remove large particles and ensure uniformity.[\[3\]](#)
 - Determine the initial moisture content of the soil.
- Stabilizer Preparation:
 - Prepare the **sodium silicate** solution of the desired concentration (e.g., 3%, 6%, 9%, 12%, 15% by dry weight of the soil).[\[4\]](#)
 - If using other additives like lime or fly ash, weigh the required amounts.
- Mixing:
 - Thoroughly mix the dry soil with the powdered additives (if any).
 - Gradually add the **sodium silicate** solution and potable water to achieve the optimum moisture content (OMC).
 - Mix mechanically for at least 5-10 minutes to ensure a homogenous mixture.
- Molding:
 - For UCS tests, compact the mixture into cylindrical molds (e.g., 50 mm diameter and 100 mm height) in layers, with each layer receiving a specified number of blows from a standard rammer to achieve the maximum dry density (MDD).[\[4\]](#)

- For CBR tests, compact the mixture into standard CBR molds.
- Curing:
 - Extrude the molded specimens carefully.
 - Seal the specimens in plastic bags or place them in a humidity chamber to prevent moisture loss.
 - Cure the specimens for specified periods (e.g., 3, 7, 14, or 28 days) at a constant temperature (e.g., $27 \pm 2^{\circ}\text{C}$).[\[1\]](#)[\[4\]](#)

Protocol 2: Unconfined Compressive Strength (UCS) Test

- Apparatus: Compression testing machine with a calibrated load cell.
- Procedure:
 - After the curing period, remove the specimen from its protective wrapping and measure its dimensions and weight.
 - Place the specimen on the lower platen of the compression machine.
 - Apply a compressive load at a constant rate of strain (e.g., 1.2 mm/min or 16 mm/min).[\[4\]](#)
 - Record the load and deformation readings at regular intervals until the specimen fails or a predefined strain is reached.
 - The unconfined compressive strength is calculated as the maximum axial stress sustained by the specimen.

Protocol 3: California Bearing Ratio (CBR) Test

- Apparatus: CBR testing machine, standard CBR mold, surcharge weights.
- Procedure:
 - Place the CBR mold with the compacted and cured specimen on the testing machine.

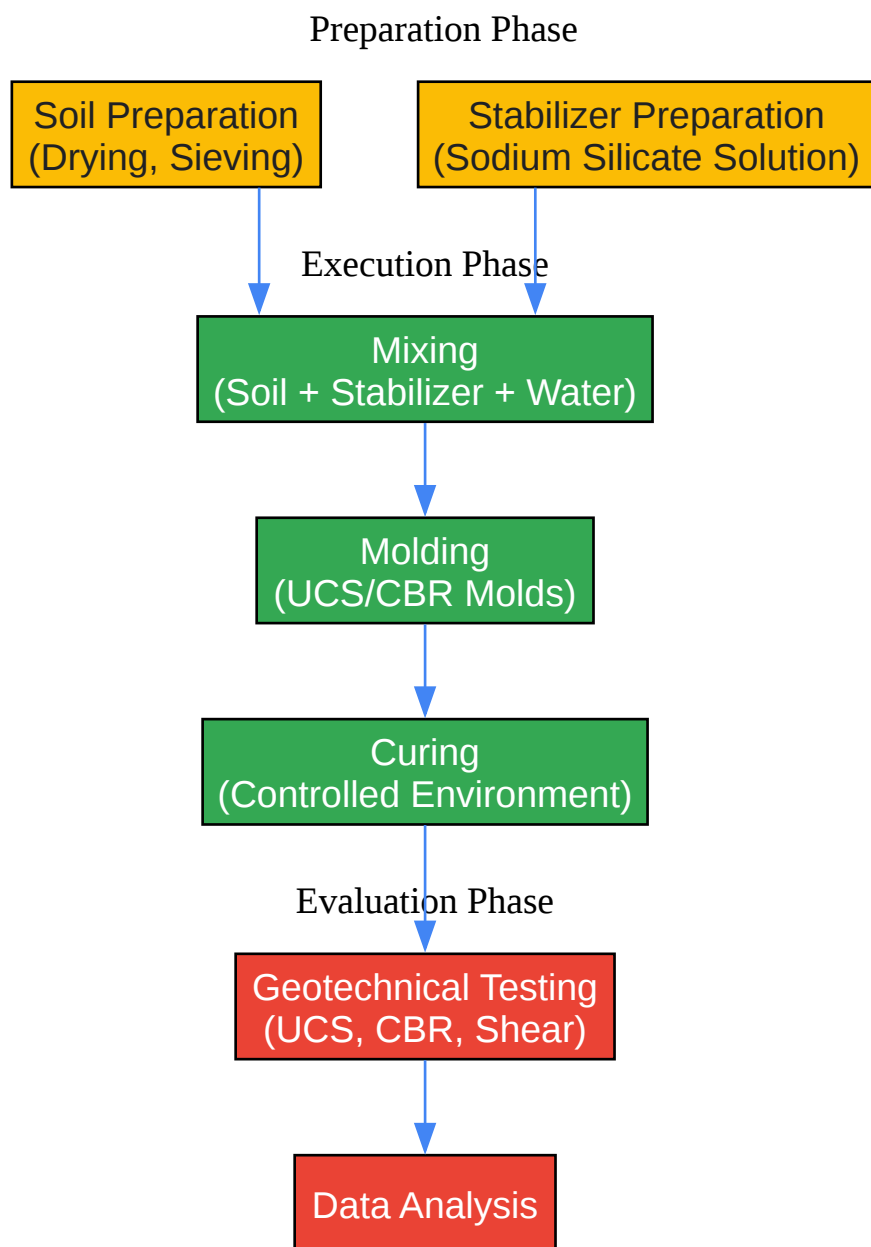
- Apply surcharge weights on the top of the specimen to simulate the pavement load.
- Seat a penetration piston on the surface of the specimen.
- Apply the load through the piston at a constant penetration rate (e.g., 1.25 mm/min).
- Record the load at different penetration depths (e.g., 0.5, 1.0, 1.5, 2.0, 2.5, 3.0, 4.0, 5.0, 7.5, 10.0, and 12.5 mm).
- The CBR value is expressed as a percentage of the standard load required to cause the same penetration in a standard crushed rock material.[5]

Protocol 4: Direct Shear Test

- Apparatus: Direct shear box apparatus.
- Procedure:
 - Prepare a specimen of the stabilized soil in the shear box.
 - Apply a normal stress to the specimen.
 - Apply a shear force at a constant rate of displacement.
 - Measure the shear force and the horizontal and vertical displacements.
 - Repeat the test for at least three different normal stresses.
 - The shear strength parameters (cohesion and angle of internal friction) are determined from the plot of shear stress versus normal stress at failure.

Visualizations

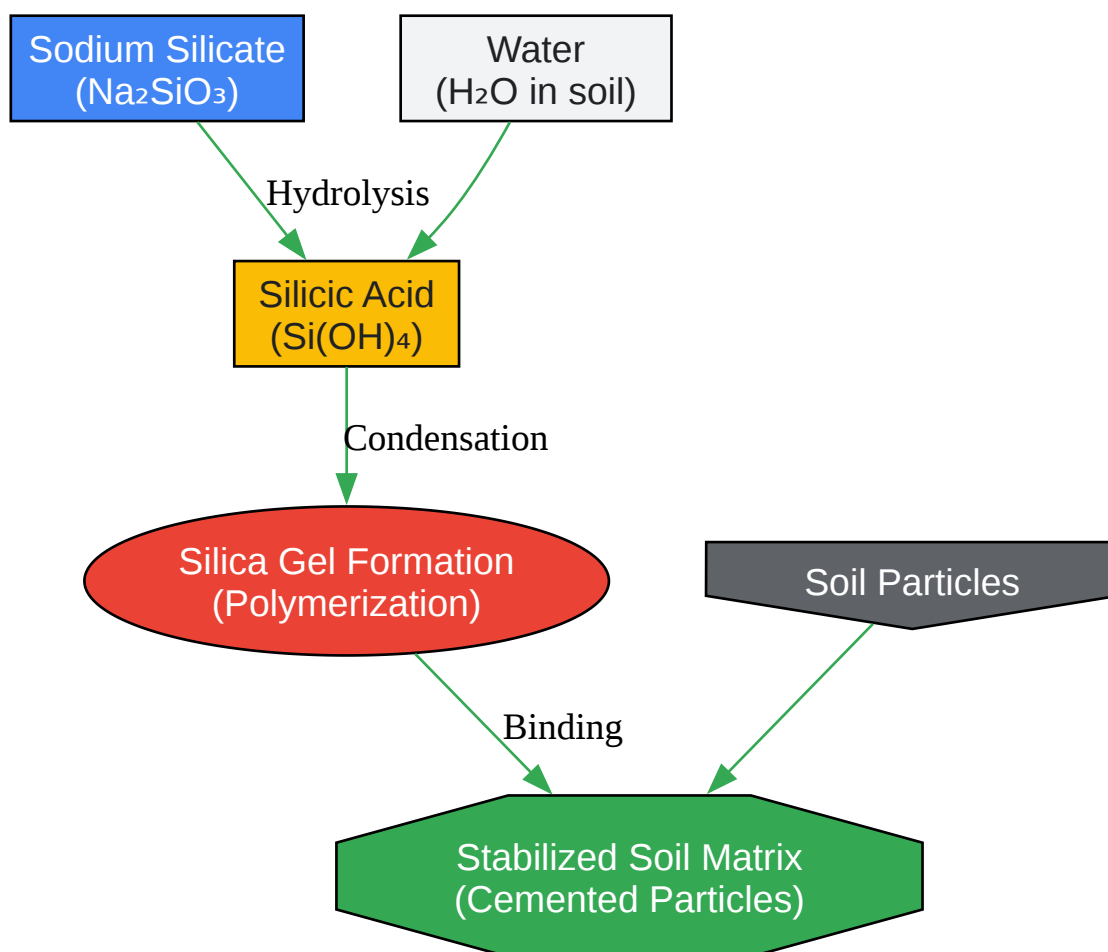
Diagram 1: General Workflow for **Sodium Silicate** Soil Stabilization



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Caption: Workflow for soil stabilization using **sodium silicate**.

Diagram 2: Chemical Reaction Pathway of **Sodium Silicate** in Soil



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Caption: Simplified reaction mechanism of **sodium silicate** in soil.

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